

Application Notes and Protocols: Ido-IN-14 in Combination with Checkpoint Inhibitors

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Compound of Interest

Compound Name: Ido-IN-14
Cat. No.: B13913647

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Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key metabolic enzyme that plays a critical role in tumor immune evasion.[1][2][3][4] By catabolizing the essential amino acid tryptophan into kynurenine, IDO1 suppresses the proliferation and function of effector T cells and natural killer (NK) cells while promoting the activity of regulatory T cells (Tregs) and myeloid-derived suppressor cells (MDSCs).[1][5] This creates an immunosuppressive tumor microenvironment, allowing cancer cells to escape immune surveillance. **Ido-IN-14** is a potent small molecule inhibitor of IDO1.[6][7][8] Preclinical evidence suggests that combining IDO1 inhibitors with immune checkpoint inhibitors (ICIs), such as anti-PD-1 or anti-CTLA-4 antibodies, can synergistically enhance anti-tumor immunity and improve therapeutic outcomes.[9][10][11] Upregulation of the IDO1 pathway has been identified as a potential mechanism of resistance to checkpoint inhibitor therapy, providing a strong rationale for this combination approach.[12]

These application notes provide an overview of **Ido-IN-14** and detailed protocols for its evaluation in combination with checkpoint inhibitors in preclinical research settings.

Ido-IN-14: Mechanism of Action and Properties

Ido-IN-14 is a competitive inhibitor of the IDO1 enzyme.[6][7][8] By binding to the active site of IDO1, it blocks the conversion of tryptophan to kynurenine, thereby alleviating the immunosuppressive effects mediated by tryptophan depletion and kynurenine accumulation.[2]

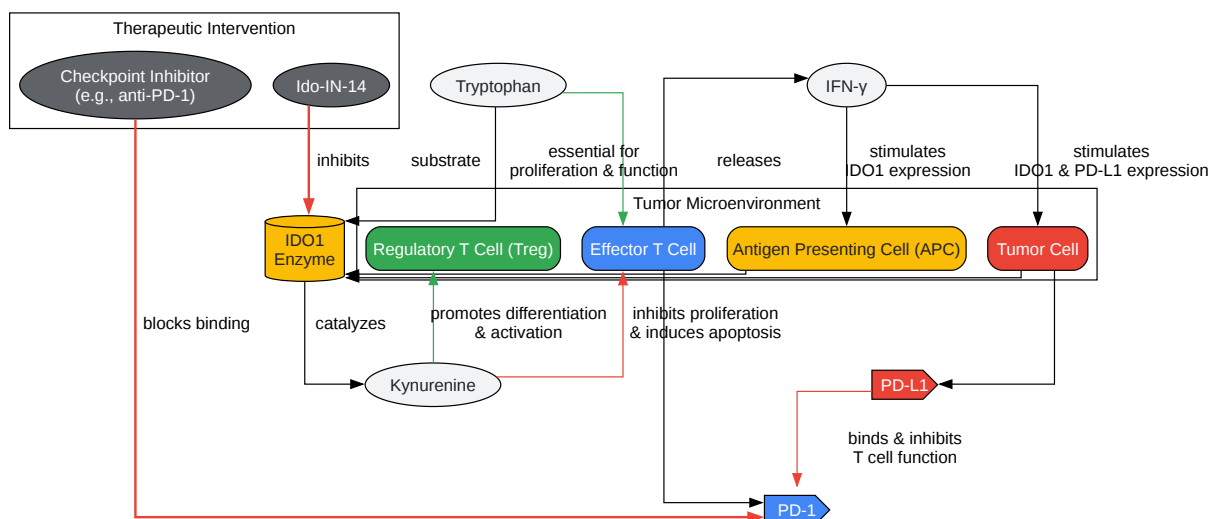
[5] This leads to a restoration of T cell function and a more favorable anti-tumor immune response within the tumor microenvironment.

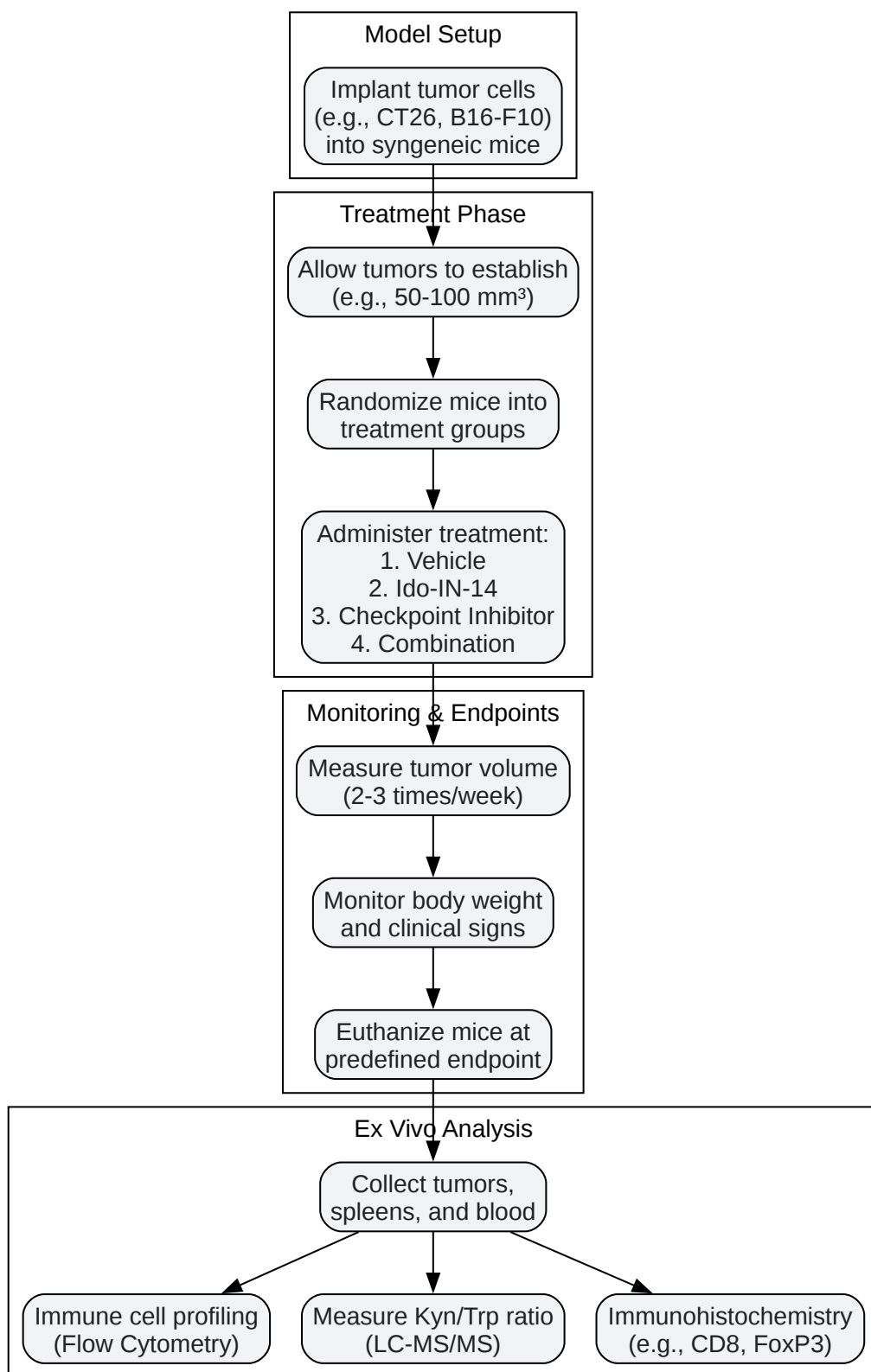
Quantitative Data for Ido-IN-14

Parameter	Value	Reference
IDO1 Enzymatic IC50	396.9 nM	[6][7][8]
HeLa Cellular EC50	3393 nM	[6][7][8]
Molecular Formula	C18H12Cl2FN3O2	[6][7][8]
Molecular Weight	392.21 g/mol	[6][7][8]

Signaling Pathway

The following diagram illustrates the central role of the IDO1 pathway in tumor immune evasion and the mechanism of action for **Ido-IN-14** and checkpoint inhibitors.





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